Application Notes and Protocols for SU5205 Stock Solution Preparation

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Compound of Interest

Compound Name:	*SU5205*
Cat. No.:	*B1681159*

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Introduction

SU5205 is a synthetic compound that acts as a potent and selective inhibitor of Vascular Endothelial Growth Factor Receptor 2 (VEGFR2), also known as Kinase Insert Domain Receptor (KDR) or Fetal Liver Kinase 1 (Flk-1). With an IC50 of 9.6 µM for VEGFR2, **SU5205** is a valuable tool in studying angiogenesis, the process of new blood vessel formation, which is crucial in both normal physiological processes and in pathological conditions such as cancer.[1][2][3] Proper preparation of a stable and accurate stock solution is the first critical step for reliable and reproducible experimental results. These application notes provide a detailed protocol for the preparation, storage, and handling of **SU5205** stock solutions.

Quantitative Data Summary

For ease of reference, the key quantitative data for **SU5205** are summarized in the table below.

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Property	Value	Source(s)
CAS Number	3476-86-6	[1][2][4]
Molecular Formula	$C_{15}H_{10}FNO$	[2][5]
Molecular Weight	239.24 g/mol	[2]
Purity	>98% (batch specific)	[1]
IC50	9.6 μM for VEGFR2 (Flk-1)	[1][2][3]
Solubility	In DMSO: 43 mg/mL (179.73 mM) or higher (up to 250 mg/mL reported) In Ethanol: 3 mg/mL (12.53 mM) In Water: Insoluble	[2][5]

Experimental Protocols

Materials

- **SU5205** powder (lyophilized)
- Anhydrous Dimethyl Sulfoxide (DMSO), cell culture grade
- Sterile microcentrifuge tubes or cryovials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile, filtered pipette tips

Protocol for Preparing a 10 mM **SU5205** Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution, a commonly used concentration for in vitro studies.

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- Acclimatization: Before opening, allow the vial of **SU5205** powder to equilibrate to room temperature for at least 15-20 minutes. This prevents condensation of moisture onto the powder, which could affect its stability and weighing accuracy.
- Weighing: In a chemical fume hood, carefully weigh the desired amount of **SU5205** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, you would need:
  - Mass (mg) = Concentration (mM) × Volume (mL) × Molecular Weight (g/mol)
  - Mass (mg) = 10 mM × 1 mL × 239.24 g/mol = 2.3924 mg
- Dissolution: Add the appropriate volume of anhydrous DMSO to the vial containing the **SU5205** powder. Using the example above, add 1 mL of DMSO.
- Solubilization: Cap the vial tightly and vortex thoroughly for several minutes until the powder is completely dissolved. Gentle warming in a 37°C water bath can aid in dissolution if necessary. Visually inspect the solution to ensure there are no visible particulates.
- Aliquoting: To avoid repeated freeze-thaw cycles which can degrade the compound, it is highly recommended to aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 µL) in sterile microcentrifuge tubes or cryovials.[1][2]
- Storage: Store the aliquots protected from light. For short-term storage (up to 1 month), -20°C is suitable. For long-term storage (up to 6 months), -80°C is recommended.[1][2]

Working Solution Preparation

To prepare a working solution for your experiment, dilute the 10 mM stock solution in the appropriate cell culture medium or buffer immediately before use. For example, to prepare 1 mL of a 10 µM working solution:

- Use the formula: $C_1V_1 = C_2V_2$
  - (10 mM) × V_1 = (10 µM) × (1 mL)
  - (10,000 µM) × V_1 = (10 µM) × (1000 µL)

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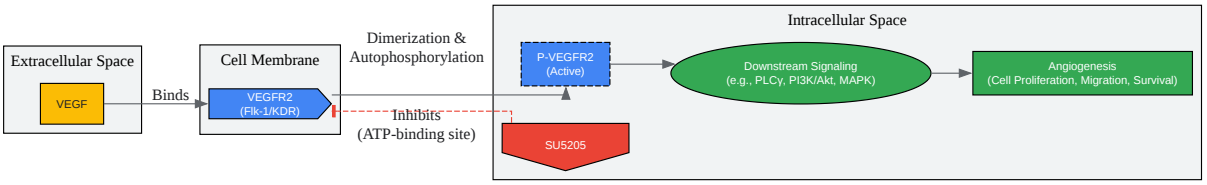
- V_1 = 1 µL

- Add 1 µL of the 10 mM **SU5205** stock solution to 999 µL of your desired medium or buffer.

Note: The final concentration of DMSO in your working solution should be kept low (typically <0.1%) as it can be toxic to cells at higher concentrations. Always include a vehicle control (medium/buffer with the same final concentration of DMSO) in your experiments.

Visualizations



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Caption: **SU5205** inhibits the VEGF signaling pathway by blocking VEGFR2 autophosphorylation.

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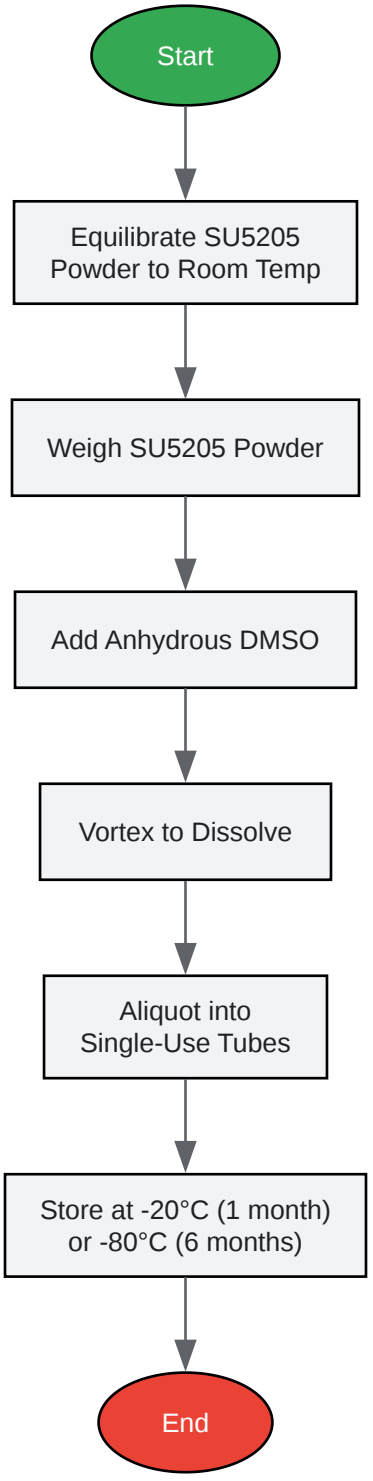

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Caption: Workflow for the preparation of **SU5205** stock solution.

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